

In-Depth Technical Guide to 4-Bromo-2,6-dimethylanisole

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Compound of Interest

Compound Name: 4-Bromo-2,6-dimethylanisole

Cat. No.: B076157

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-Bromo-2,6-dimethylanisole**, a key intermediate in organic synthesis. The information is curated for professionals in research and development, with a focus on data accuracy and practical application.

Core Chemical Properties

4-Bromo-2,6-dimethylanisole is an aromatic compound with a molecular formula of $C_9H_{11}BrO$.^{[1][2]} It is also known by several synonyms, including 5-Bromo-2-methoxy-1,3-dimethylbenzene and 5-Bromo-2-methoxy-m-xylene.^{[1][2]} This compound is characterized by a methoxy-substituted benzene ring with two methyl groups and a bromine atom, which imparts notable reactivity useful in various chemical syntheses.^[1] It is often utilized as an intermediate in the production of pharmaceuticals and agrochemicals.^[1]

The physical appearance of **4-Bromo-2,6-dimethylanisole** is typically a colorless to pale yellow liquid or solid, depending on purity and temperature.^[1] It possesses a distinct aromatic odor characteristic of substituted anisoles.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **4-Bromo-2,6-dimethylanisole**.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₁ BrO	[1][2]
Molecular Weight	215.09 g/mol	[3][4]
CAS Number	14804-38-7	[3]
Boiling Point	117-120 °C at 13 mmHg	[2][3][5]
Density	1.347 g/mL at 25 °C	[2][3]
Refractive Index (n _{20/D})	1.5450	[2][3][5]
Flash Point	>110 °C (>230 °F) - closed cup	[3][5]
Solubility	Soluble in organic solvents, less soluble in water.	[1]

Spectral Analysis

Detailed spectral data is crucial for the identification and characterization of **4-Bromo-2,6-dimethylanisole**. While experimental spectra for this specific compound are not readily available in the searched literature, data for closely related compounds can provide valuable insights for spectral interpretation. For instance, the ¹H NMR spectrum of the related compound 4-Bromo-2,6-dimethylaniline shows aromatic protons in the region of δ 7.0 ppm and methyl protons around δ 2.1 ppm. Similar shifts would be expected for **4-Bromo-2,6-dimethylanisole**, with an additional signal for the methoxy protons.

Experimental Protocols

A detailed experimental protocol for the synthesis of **4-Bromo-2,6-dimethylanisole** is not explicitly available in the searched results. However, a procedure for the bromination of a similar substrate, 2,6-dimethylaniline, can be adapted.

Illustrative Synthesis Pathway

The synthesis of **4-Bromo-2,6-dimethylanisole** would likely proceed via the electrophilic bromination of 2,6-dimethylanisole. The methoxy group and the two methyl groups are ortho-,

para-directing, and activating. The para position to the strong activating methoxy group is the most likely site for bromination.



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Caption: Proposed synthesis workflow for **4-Bromo-2,6-dimethylanisole**.

Reactivity and Potential Applications

The bromine atom on the aromatic ring of **4-Bromo-2,6-dimethylanisole** is a versatile functional group for further chemical transformations. It can participate in a variety of cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings, to form new carbon-carbon bonds. It can also be converted into an organometallic reagent, for example, through lithium-halogen exchange or the formation of a Grignard reagent, which can then react with various electrophiles. This reactivity makes it a valuable building block in the synthesis of more complex molecules with potential applications in drug discovery and materials science.

Safety and Handling

4-Bromo-2,6-dimethylanisole is classified as a warning-level hazard, causing skin and eye irritation.^[3] The GHS hazard codes associated with this compound are H315 (Causes skin irritation) and H319 (Causes serious eye irritation).^[3]

Recommended Personal Protective Equipment (PPE):

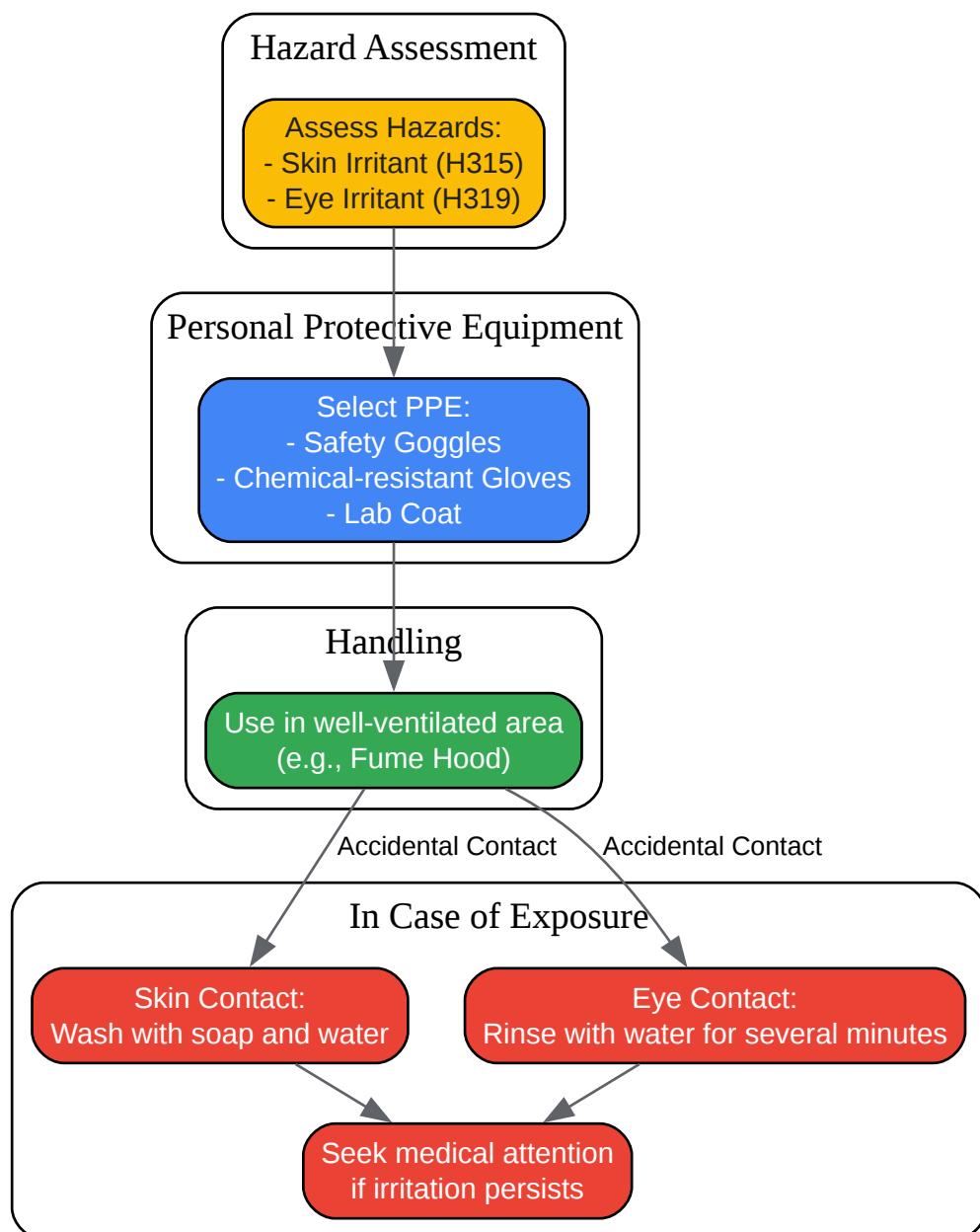
- Eye Protection: Eyeshields or safety glasses.^[3]
- Hand Protection: Protective gloves.^[3]

- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, a suitable respirator filter (e.g., type ABEK (EN14387)) should be used.[3]

Handling and Storage:

- Wash hands thoroughly after handling.
- Store in a cool, dry, and well-ventilated place.
- Keep container tightly closed.

The following diagram illustrates the logical flow for handling a chemical with the hazard profile of **4-Bromo-2,6-dimethylanisole**.



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Caption: Logical workflow for safe handling of **4-Bromo-2,6-dimethylanisole**.

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